

3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid molecular weight and formula

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Compound of Interest

Compound Name: 3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic Acid

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In-depth Technical Guide: 3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid

For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical properties of **3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid**, a key intermediate in the synthesis of pharmaceuticals such as Roflumilast.^[1]

Physicochemical Data

The fundamental molecular characteristics of **3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid** are summarized below. These values are essential for stoichiometric calculations, analytical method development, and chemical synthesis.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₂ F ₂ O ₄	[1][2][3][4][5][6]
Molecular Weight	258.22 g/mol	[1][3][4][5][7][8]
CAS Number	162401-62-9	[1][4][5]

Chemical Structure

The structural formula of **3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid** is fundamental to understanding its chemical reactivity and interactions.

Caption: Chemical structure of **3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid**.

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